

# Essential Safety and Operational Guidance for Handling N-Pivaloyl-L-tyrosine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Pivaloyl-L-tyrosine*

Cat. No.: B589999

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for **N-Pivaloyl-L-tyrosine** (CAS No. 33019-85-1).

## Personal Protective Equipment (PPE)

When handling **N-Pivaloyl-L-tyrosine**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure laboratory safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber), lab coat.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator for dusts is recommended.

## Handling and Storage Procedures

**Handling:**

- Avoid contact with skin, eyes, and clothing.
- Prevent dust formation and accumulation.
- Ensure adequate ventilation in the handling area.
- Wash hands thoroughly after handling.

**Storage:**

- Keep containers tightly closed.
- Store in a dry, cool, and well-ventilated place.
- Recommended storage temperature is -20°C.[\[1\]](#)

## Spill and Disposal Plan

**Spill Response:**

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use appropriate tools to sweep up the solid material, avoiding dust generation.
- Collect: Place the spilled material into a suitable, labeled container for disposal.
- Clean: Clean the spill area thoroughly.

**Disposal:**

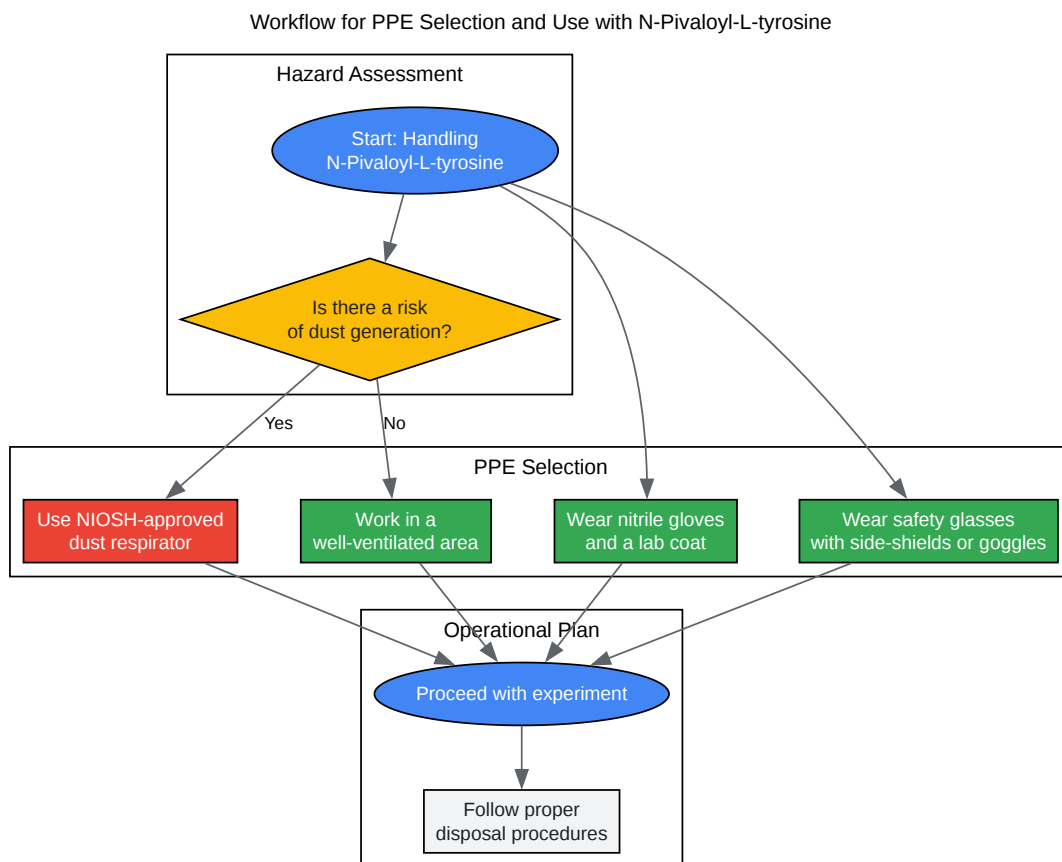
- Dispose of **N-Pivaloyl-L-tyrosine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the product to enter drains or waterways.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.

## Visual Workflow for Safe Handling

The following diagram outlines the decision-making process for selecting and using Personal Protective Equipment when working with **N-Pivaloyl-L-tyrosine**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for PPE selection when handling **N-Pivaloyl-L-tyrosine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Pivaloyl-L-tyrosine - Immunomart [immunomart.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling N-Pivaloyl-L-tyrosine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b589999#personal-protective-equipment-for-handling-n-pivaloyl-l-tyrosine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)